

4-Fluoro-3-nitroaniline: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: 4-Fluoro-3-nitroaniline

Cat. No.: B182485

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This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **4-Fluoro-3-nitroaniline** (CAS No. 364-76-1). As a key intermediate in the synthesis of pharmaceuticals and specialty dyes, understanding its stability profile is critical for ensuring material integrity, experimental reproducibility, and safety.^{[1][2][3]}

Chemical Stability Profile

4-Fluoro-3-nitroaniline is generally considered stable when stored under recommended conditions.^{[4][5]} However, like many nitroaromatic compounds, it is susceptible to degradation under certain environmental stresses. While specific quantitative kinetic data on its degradation is not readily available in public literature, the following sections outline the key factors influencing its stability based on its chemical structure and information from safety data sheets.

1.1 General Stability

Safety Data Sheets (SDS) consistently describe **4-Fluoro-3-nitroaniline** as "Stable at room temperature in closed containers under normal storage and handling conditions."^[5] One source specifies stability under "recommended storage conditions."^[4] Despite this general statement of stability, detailed chemical stability data, such as degradation pathways and kinetics, are noted as "no data available" in some technical datasheets.^{[6][7]}

1.2 Potential Degradation Pathways

While specific studies on **4-Fluoro-3-nitroaniline** are limited, related nitroaromatic compounds are known to undergo degradation through several mechanisms:

- **Photodegradation:** Aromatic nitro compounds can be susceptible to degradation upon exposure to light, particularly UV radiation. Studies on other nitroanilines have shown that photodegradation can occur, often involving photocatalysts.^{[4][6]} It is therefore prudent to protect **4-Fluoro-3-nitroaniline** from light.
- **Hydrolysis:** The presence of a nitro group and a fluorine atom on the aromatic ring can influence its susceptibility to hydrolysis, particularly under non-neutral pH conditions. Although specific data is unavailable for this compound, hydrolysis is a potential degradation pathway for related halogenated nitroaromatic compounds.^[8]
- **Thermal Decomposition:** Exposure to high temperatures can lead to decomposition. Hazardous decomposition products include carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen fluoride.^[4]

Recommended Storage Conditions

Proper storage is essential to maintain the quality and integrity of **4-Fluoro-3-nitroaniline**. The following table summarizes the recommended storage conditions compiled from various supplier safety data sheets.

Parameter	Recommendation	Rationale	Source(s)
Temperature	Store in a cool place. Options include Room Temperature, <15°C, or 10°C - 25°C.	To minimize the rate of potential thermal degradation.	[4] [9] [10] [11]
Atmosphere	Store in a dry and well-ventilated area. Consideration for storage under an inert atmosphere is also recommended.	To prevent moisture absorption and potential hydrolysis, and to minimize oxidation.	[4] [6] [10]
Container	Keep container tightly closed.	To prevent contamination and exposure to moisture and air.	[4] [5] [6]
Light Exposure	Keep in a dark place.	To prevent photodegradation.	[9] [10]
Ignition Sources	Keep away from sources of ignition.	The compound has a flash point and is a combustible solid.	[12]

Incompatibilities and Hazardous Decomposition

To prevent hazardous reactions and degradation, **4-Fluoro-3-nitroaniline** should be stored away from incompatible materials. The following table details known incompatibilities and hazardous decomposition products.

Category	Examples	Rationale	Source(s)
Incompatible Materials	Acids, Acid chlorides, Acid anhydrides, Chloroformates, Strong oxidizing agents, Strong bases.	These substances can react with the aniline functional group or promote decomposition.	[1][5]
Hazardous Decomposition Products	Carbon oxides (CO, CO ₂), Nitrogen oxides (NO _x), Hydrogen fluoride.	These toxic and corrosive gases can be released upon thermal decomposition.	[4]

Experimental Protocols and Safety

Detailed experimental protocols for stability testing of **4-Fluoro-3-nitroaniline** are not publicly available. However, standard analytical techniques such as High-Performance Liquid Chromatography (HPLC) with a stability-indicating method would be appropriate for assessing its purity and detecting degradation products.

When handling **4-Fluoro-3-nitroaniline**, it is crucial to adhere to the safety precautions outlined in the Safety Data Sheet. This includes using personal protective equipment (PPE) such as gloves, safety glasses, and a dust mask, and working in a well-ventilated area to avoid dust formation.[4][6]

Visualized Stability and Storage Workflow

The following diagram illustrates the key factors influencing the stability of **4-Fluoro-3-nitroaniline** and the corresponding recommended storage and handling procedures to mitigate degradation.

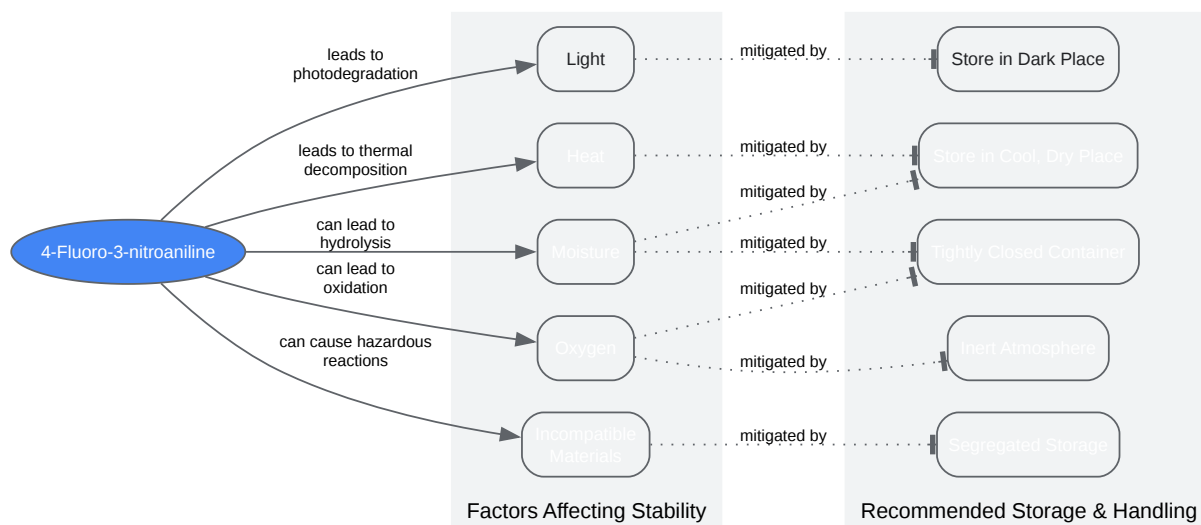


Figure 1: Factors Influencing Stability and Recommended Storage for 4-Fluoro-3-nitroaniline

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Caption: Factors influencing stability and recommended storage.

In summary, while **4-Fluoro-3-nitroaniline** is a stable compound under controlled conditions, its sensitivity to light, heat, moisture, and incompatible materials necessitates careful storage and handling to ensure its long-term integrity for research and development applications.

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